

An In-Depth Technical Guide to 1,3,5-Benzenetricarbonyl Trichloride

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Compound of Interest

Compound Name: *1,3,5-Benzenetricarbonyl trichloride*

CAS No.: *4422-95-1*

Cat. No.: *B1211363*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3,5-Benzenetricarbonyl trichloride, also known as trimesoyl chloride, is a highly reactive organic compound that serves as a fundamental building block in various fields of chemical synthesis. Its trifunctional nature, possessing three acyl chloride groups symmetrically arranged on a benzene ring, makes it an essential monomer for the creation of complex polymeric structures and a versatile intermediate in the synthesis of fine chemicals. This technical guide provides a comprehensive overview of the core properties of **1,3,5-benzenetricarbonyl trichloride**, detailed experimental protocols for its synthesis and common reactions, and visual representations of its chemical transformations. All quantitative data has been consolidated into structured tables for ease of reference.

Core Properties of 1,3,5-Benzenetricarbonyl Trichloride

This section summarizes the key physical, chemical, and identifying properties of **1,3,5-benzenetricarbonyl trichloride**.

Chemical Identifiers

A list of common identifiers for **1,3,5-Benzenetricarbonyl trichloride** is provided in the table below.

Identifier	Value
IUPAC Name	benzene-1,3,5-tricarbonyl trichloride[1]
Synonyms	Trimesoyl chloride, 1,3,5-Benzenetricarboxylic acid chloride, Trimesic acid trichloride[1][2]
CAS Number	4422-95-1[1][2]
Molecular Formula	C ₉ H ₃ Cl ₃ O ₃ [1][2]
Molecular Weight	265.48 g/mol [1][3]
InChI Key	UWCPYKQBIPYOLX-UHFFFAOYSA-N[1]
SMILES	ClC(=O)c1cc(cc(c1)C(Cl)=O)C(Cl)=O[1]

Physical Properties

The physical characteristics of **1,3,5-Benzenetricarbonyl trichloride** are crucial for its handling, storage, and application in various experimental setups.

Property	Value
Appearance	White to pale-yellow powder or crystals.[4] May also appear as a colorless to light orange lump or clear liquid.
Melting Point	32-38 °C (lit.)[5][6]
Boiling Point	180 °C at 16 mmHg (lit.)[1][5][6]
Density	1.487 g/mL at 25 °C (lit.)[5][6]
Flash Point	>110 °C (>230 °F)[1][7]
Solubility	Soluble in chloroform and toluene.[1] It reacts violently with water.[1][4]

Chemical and Safety Properties

1,3,5-Benzenetricarbonyl trichloride is a corrosive and moisture-sensitive compound, requiring careful handling.

Property	Description
Reactivity	Reacts violently with water, alcohols, and strong bases.[1][4] It is incompatible with oxidizing agents.[1][4]
Stability	The product is considered stable under recommended storage conditions but is highly sensitive to moisture.[1][4]
Hazards	Corrosive. Causes severe skin burns and eye damage.[4][8] Harmful if swallowed.[4]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere. Refrigeration is often recommended.[1][8]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **1,3,5-benzenetricarbonyl trichloride** and its application in interfacial polymerization.

Synthesis of 1,3,5-Benzenetricarbonyl Trichloride from Trimesic Acid

1,3,5-Benzenetricarbonyl trichloride is commonly synthesized from trimesic acid. Two prevalent methods involve the use of thionyl chloride or triphosgene as the chlorinating agent.

Method 1: Using Thionyl Chloride

This protocol is adapted from various patented and described synthesis methods.[\[1\]](#)[\[5\]](#)[\[8\]](#)

- Materials:
 - Trimesic acid
 - Thionyl chloride (SOCl_2)
 - Catalyst (e.g., N,N-dimethylformamide (DMF) or ferric trichloride)
 - Solvent (optional, e.g., toluene)
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a gas outlet to neutralize HCl and SO_2 byproducts, add trimesic acid.
 - Add an excess of thionyl chloride (a molar ratio of at least 3.5:1 of thionyl chloride to trimesic acid is recommended).[\[1\]](#)
 - Add a catalytic amount of DMF or ferric trichloride.[\[8\]](#)
 - Heat the reaction mixture to reflux (approximately 60-80 °C) and maintain for 5-15 hours, or until the reaction is complete (cessation of gas evolution).[\[1\]](#)

- After the reaction is complete, allow the mixture to cool to room temperature.
- Distill off the excess thionyl chloride under atmospheric pressure.
- The crude product is then purified by vacuum distillation to yield **1,3,5-benzenetricarbonyl trichloride**.[\[1\]](#)[\[7\]](#)

Method 2: Using Triphosgene

This method provides an alternative to thionyl chloride and can be performed at room temperature.[\[4\]](#)

- Materials:
 - Trimesic acid (TMA)
 - Triphosgene
 - Binary catalyst (e.g., imidazole/DMF)
 - Solvent (e.g., tetrahydrofuran (THF))
- Procedure:
 - In a reaction vessel, dissolve trimesic acid in tetrahydrofuran.
 - Add the imidazole/DMF binary catalyst to the solution.
 - Slowly add a solution of triphosgene in THF to the reaction mixture at room temperature. The molar ratio of triphosgene to trimesic acid is a critical factor and should be optimized. [\[4\]](#)
 - Stir the reaction mixture at room temperature until the reaction is complete. The reaction progress can be monitored by the dissolution of the solid reactants.
 - Upon completion, the product can be isolated by removing the solvent under reduced pressure. Further purification can be achieved by recrystallization or distillation.

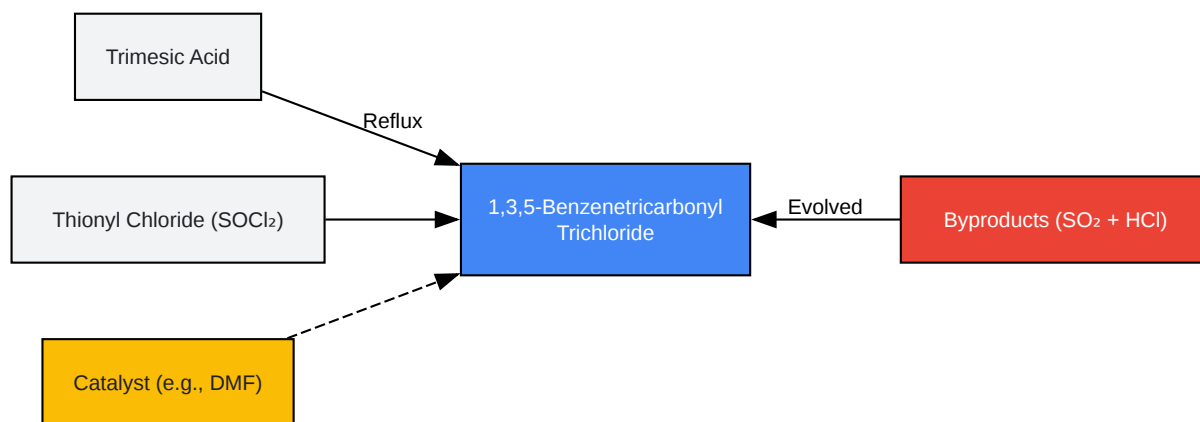
Interfacial Polymerization to form a Polyamide Membrane

1,3,5-Benzenetricarbonyl trichloride is a key monomer in the formation of polyamide thin-film composite membranes used in reverse osmosis and nanofiltration. This protocol describes a general procedure for interfacial polymerization.[\[6\]](#)[\[9\]](#)

- Materials:
 - Porous support membrane (e.g., polysulfone)
 - Aqueous solution of an amine monomer (e.g., m-phenylenediamine, MPD)
 - Organic solution of **1,3,5-benzenetricarbonyl trichloride** (TMC) in an immiscible solvent (e.g., dodecane or hexane)
- Procedure:
 - Immerse the porous support membrane in the aqueous solution of m-phenylenediamine for a specified duration (e.g., several minutes) to ensure complete wetting.[\[9\]](#)
 - Remove the support from the amine solution and eliminate excess solution from the surface, for instance, by rolling with a rubber roller or using an air knife.
 - Bring the amine-saturated support membrane into contact with the organic solution of **1,3,5-benzenetricarbonyl trichloride** for a short reaction time (e.g., seconds to minutes).[\[9\]](#)
 - The polymerization reaction occurs at the interface between the two immiscible solutions, forming a thin polyamide film.
 - Remove the resulting composite membrane from the organic solution and wash it thoroughly with a suitable solvent to remove unreacted monomers and byproducts.
 - The membrane may then be heat-cured to enhance its properties.

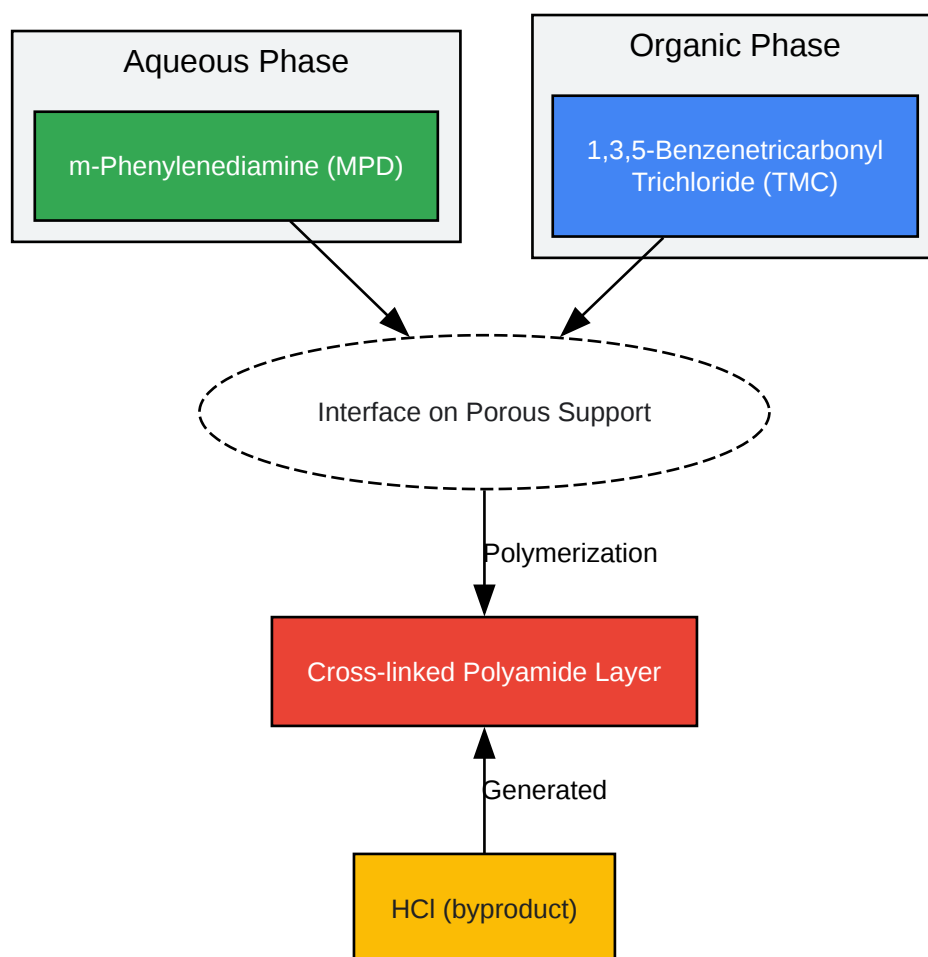
Visualized Workflows and Reactions

The following diagrams, generated using the DOT language, illustrate key chemical transformations involving **1,3,5-benzenetricarbonyl trichloride**.



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Caption: Synthesis of **1,3,5-Benzenetricarbonyl Trichloride** from Trimesic Acid.



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Caption: Interfacial Polymerization to form a Polyamide Layer.

Applications in Research and Development

1,3,5-Benzenetricarbonyl trichloride is a cornerstone molecule for the development of advanced materials and complex organic structures.

- **Polymer Synthesis:** Its most significant application is in the production of high-performance polymers, including polyamides, polyesters, and polyurethanes.[10] These polymers often exhibit exceptional thermal stability and mechanical strength.
- **Membrane Technology:** It is indispensable in the fabrication of thin-film composite membranes for water desalination and purification through reverse osmosis and nanofiltration.[4]

- **Dendrimer and Nanomaterial Synthesis:** The C₃ symmetry of the molecule makes it an ideal core for the synthesis of dendrimers and other nanostructured materials.
- **Organic Synthesis Intermediate:** It serves as a versatile intermediate for the synthesis of a wide range of organic compounds, including pharmaceuticals and agrochemicals, through reactions like nucleophilic substitution with amines and alcohols.^[10]

Conclusion

1,3,5-Benzenetricarbonyl trichloride is a chemical of significant industrial and academic importance. Its well-defined physical and chemical properties, coupled with its high reactivity, enable its use in a broad spectrum of applications, from the large-scale production of membranes to the intricate synthesis of novel nanomaterials. A thorough understanding of its characteristics and handling requirements, as detailed in this guide, is paramount for its safe and effective utilization in research and development.

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